Comprehensive Safety and Handling Architecture: Pyridine-4-Boronic Acid Derivatives

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Compound of Interest

Compound Name:	*5-Bromo-3-methylpyridine-4-boronic acid*
CAS No.:	*1451391-27-7*
Cat. No.:	*B1526336*

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Abstract

This technical guide transcends the static limitations of a standard Safety Data Sheet (SDS). It provides a dynamic operational framework for the handling, storage, and experimental application of Pyridine-4-boronic acid (CAS: 1692-15-5) and its derivatives. While often categorized generically as "irritants," these compounds possess unique amphoteric properties and stability profiles—specifically the equilibrium between the boronic acid monomer and the boroxine trimer—that dictate their safety and efficacy in Suzuki-Miyaura cross-coupling reactions.

Part 1: Chemical Identity & Hazard Characterization

The Amphoteric Hazard Profile

Unlike simple phenylboronic acids, pyridine-4-boronic acid derivatives contain both a Lewis acidic boron center and a Lewis basic pyridine nitrogen. This duality influences their toxicity

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profile and handling requirements.[1]

Core Compound Data:

- Chemical Name: Pyridine-4-boronic acid[2][3][4][5]
- CAS Number: 1692-15-5[2][3][4][6]
- Molecular Formula: $C_5H_6BNO_2$[1][6][7]
- Physical State: Solid (often microcrystalline powder)
- Melting Point: >300°C (Note: Often decomposes/dehydrates prior to melting)

GHS Classification & Mechanistic Justification

The Global Harmonized System (GHS) classifications for this class are not merely regulatory labels; they are indicators of chemical reactivity.

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Hazard Class	Category	H-Code	Mechanistic Insight
Skin Corrosion/Irritation	2	H315	Boronic acids can reversibly bind to serine residues in proteins and hydroxyl groups on the skin surface, causing irritation beyond simple acidity.
Serious Eye Damage/Irritation	2A	H319	High Lewis acidity allows complexation with corneal mucopolysaccharides. Immediate irrigation is critical to break these reversible covalent bonds.
STOT - Single Exposure	3	H335	Microcrystalline dust is highly hygroscopic; upon inhalation, it dehydrates mucous membranes, causing respiratory distress.

Part 2: The Stability Paradox (Technical Deep Dive)

The Boroxine Cycle

The most critical "hidden" hazard in handling pyridine-4-boronic acid is not acute toxicity, but stoichiometric uncertainty caused by dehydration.

Under standard storage conditions, boronic acids spontaneously dehydrate to form cyclic trimers called boroxines. This is an equilibrium process driven by entropy and water removal.

- Implication: If you weigh 100 mg of "boronic acid" that has partially converted to boroxine, your reaction stoichiometry will be incorrect, potentially leading to incomplete conversion or

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side reactions in sensitive catalytic cycles.

Protodeboronation

While the 4-position (para) of the pyridine ring is significantly more stable than the 2-position (ortho), these derivatives are still susceptible to protodeboronation (cleavage of the C-B bond) under basic aqueous conditions, releasing free Pyridine—a toxic, flammable solvent.

Visualization: The Stability Equilibrium

The following diagram illustrates the dynamic equilibrium that exists within the reagent bottle and the irreversible decomposition pathway.

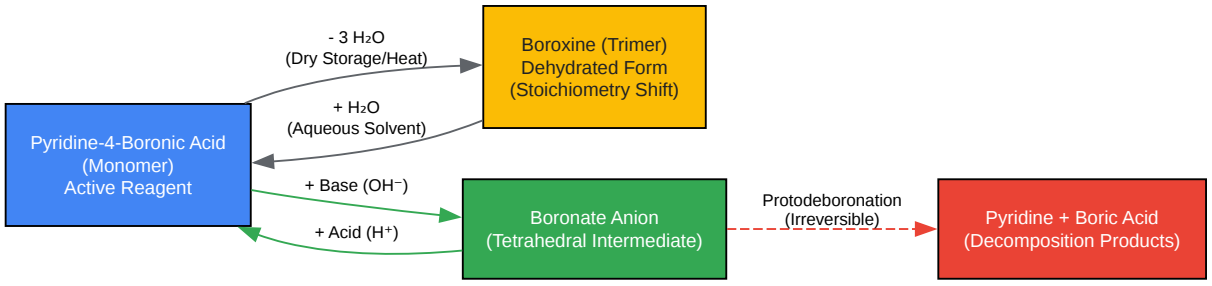

Figure 1: The Boroxine Equilibrium and Protodeboronation Pathway

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Figure 1: The reversible dehydration to boroxine affects weighing accuracy, while the irreversible protodeboronation releases toxic pyridine.

Part 3: Operational Safety Protocols

Storage & Handling Workflow

To mitigate the risks of dehydration and degradation, the following protocol must be enforced. This system validates the integrity of the reagent before use.

Protocol 1: Storage Conditions

- Temperature: Store at 2–8°C. Cold storage slows the kinetics of dehydration and oxidation.

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- Atmosphere: inert gas (Argon/Nitrogen) is preferred but not strictly required unless the specific derivative is electron-rich.
- Container: Tightly sealed glass with parafilm. Polyethylene containers are permeable to moisture over time.

Protocol 2: Reaction Setup (Suzuki-Miyaura)

- Solvent Degassing: Pyridine boronic acids are prone to oxidative homocoupling in the presence of Pd(II) and oxygen. Solvents must be sparged with Argon for >15 mins.
- Base Selection: Avoid strong bases (e.g., NaOH, KOH) if possible. Use milder bases (e.g., K_3PO_4, Cs_2CO_3) to minimize protodeboronation [1].

Visualization: Safe Handling Workflow

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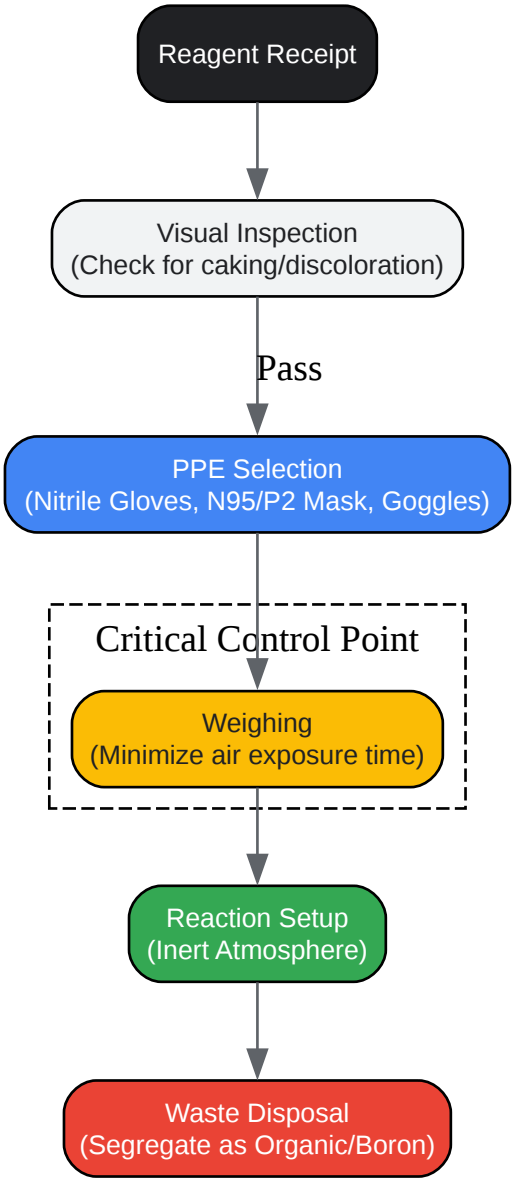

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Figure 2: Operational workflow emphasizing PPE and exposure control during the critical weighing phase.

Part 4: Toxicology & Emergency Response

Acute Exposure Management

While boronic acids are generally considered low-toxicity compared to their halide precursors, the pyridine moiety dictates the toxicological response.

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- Inhalation: Move to fresh air immediately. The dust is highly irritating to the upper respiratory tract.
- Eye Contact:Do not use neutralizing agents. Rinse with saline or water for 15 minutes. The Lewis acidity of boron can cause it to adhere to corneal tissue; physical flushing is more effective than chemical neutralization.
- Skin Contact: Wash with soap and water.[1][8][9] Boronic acids can cross-link with skin proteins, leading to sensitization over repeated exposures.

Fire & Spill Control

- Flammability: Combustible solid.
- Decomposition Products: Burning releases Boron oxides (B_2O_3) and Nitrogen oxides (NOx). Boron oxide smoke is a respiratory irritant.
- Spill Cleanup: Do not dry sweep. Dampen with water to prevent dust formation, then scoop into a chemically resistant container.

Part 5: Regulatory & Transport Information

Despite their chemical activity, Pyridine-4-boronic acid derivatives are generally not regulated as Dangerous Goods (DG) for transport (IATA/DOT) unless specifically solvated or modified with highly toxic groups.

- UN Number: None assigned (Non-hazardous for transport).
- TSCA (USA): Check specific CAS; many are research-use-only (RUO) and subject to TSCA Section 5(e) SNURs if imported in bulk.
- REACH (EU): Pre-registration required for >1 ton/year.

References

- Boronic Acid Stability & Protodeboronation: Cox, P. A., et al. (2010). "Protodeboronation of Heteroaromatic Boronic Acids." Journal of the American Chemical Society.[10]

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- Boroxine Equilibrium: IUPAC. (2014). "Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names."
- Safety Data Sheet Data (Sigma-Aldrich): "Pyridine-4-boronic acid - Safety Data Sheet."
- Toxicity of Pyridine Derivatives: National Center for Biotechnology Information. "PubChem Compound Summary for CID 2734379, 4-Pyridinylboronic acid."
- Suzuki-Miyaura Coupling Safety: Miyaura, N., & Suzuki, A. (1995). "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds." Chemical Reviews.

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Sources

- 1. fishersci.com [fishersci.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 4-Pyridineboronic Acid | CAS 1692-15-5 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 4. 1692-15-5 Cas No. | Pyridine-4-boronic acid | Apollo [store.apolloscientific.co.uk]
- 5. What is Pyridine-4-boronic acid?_Chemicalbook [chemicalbook.com]
- 6. 1692-15-5 | Pyridine-4-boronic acid | Organoborons | Ambeed.com [ambeed.com]
- 7. 3-Pyridinylboronic acid | C5H6BNO2 | CID 2734378 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. fishersci.com [fishersci.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. semanticscholar.org [semanticscholar.org]
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